

Personal protective equipment for handling 7-Hydroxybenzofuran-4-carbaldehyde

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Compound of Interest

Compound Name: 7-Hydroxybenzofuran-4-carbaldehyde

Cat. No.: B8637803

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Essential Safety and Handling Guide for 7-Hydroxybenzofuran-4-carbaldehyde

Audience: Researchers, scientists, and drug development professionals

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for handling **7-Hydroxybenzofuran-4-carbaldehyde**. The following information is compiled from safety data sheets of structurally similar compounds and general laboratory safety practices. It is crucial to treat this compound with care, assuming it may have hazards similar to its analogues.

Summary of Potential Hazards and Properties

While specific data for **7-Hydroxybenzofuran-4-carbaldehyde** is not readily available, information from related benzofuran aldehydes suggests the following potential hazards and properties.

Property	Representative Data from Analogues
Physical State	Likely a solid[1]
Potential Hazards	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[1][2]
Boiling Point	~135 °C at 24 hPa[3]
Density	~1.206 g/mL at 25 °C[3]
Carcinogenicity	No ingredients of similar products are listed as carcinogens by IARC, ACGIH, NTP, or OSHA.[3]

Personal Protective Equipment (PPE)

A tiered approach to PPE is recommended based on the nature of the work being conducted. For all handling of **7-Hydroxybenzofuran-4-carbaldehyde**, at a minimum, Level D protection should be employed.[4]

PPE Component	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use.[5]	To prevent skin contact, as the compound is expected to be a skin irritant.[1]
Eye and Face Protection	Safety glasses with side shields or safety goggles.[5] A face shield may be necessary for splash hazards.	To protect against eye irritation or serious eye damage.[1]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. Consider a chemical-resistant apron for larger quantities.	To prevent accidental skin contact.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[6]	To prevent respiratory tract irritation.[1]

Operational Plan for Safe Handling

A systematic approach is crucial to ensure safety when working with **7-Hydroxybenzofuran-4-carbaldehyde**.

Pre-Operational Checks

- **Ventilation:** Ensure the work area is well-ventilated. A fume hood is recommended for all procedures that may generate dust or aerosols.
- **PPE Availability:** Confirm that all necessary PPE is available, in good condition, and fits properly.

- Emergency Equipment: Locate and verify the functionality of the nearest safety shower, eyewash station, and fire extinguisher.
- Spill Kit: Have a chemical spill kit readily accessible.

Handling Procedures

- Weighing and Transfer: Conduct all weighing and transfer operations in a fume hood to minimize inhalation exposure.
- Avoid Contact: Avoid direct contact with the skin, eyes, and clothing.^[1]
- Contamination: Prevent the contamination of personal items and work surfaces.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.^[3]

Post-Handling

- Decontamination: Clean the work area and any contaminated equipment thoroughly.
- Storage: Store **7-Hydroxybenzofuran-4-carbaldehyde** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.^[5]
- PPE Removal: Remove PPE in a manner that avoids self-contamination. Dispose of single-use PPE as hazardous waste.

Disposal Plan

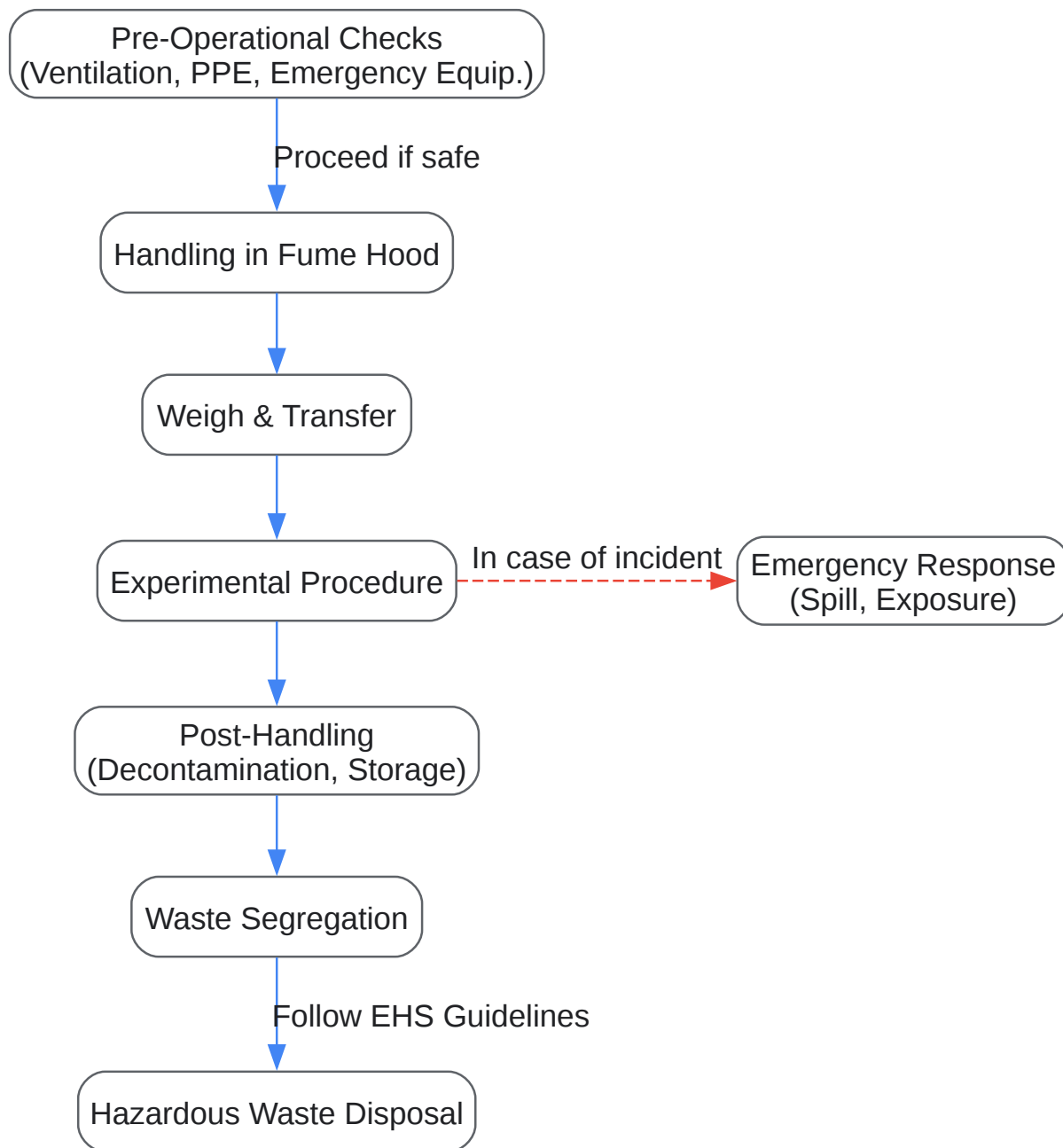
Proper disposal of **7-Hydroxybenzofuran-4-carbaldehyde** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused 7-Hydroxybenzofuran-4-carbaldehyde	Dispose of as hazardous chemical waste. Do not pour down the drain.[5] Contact your institution's environmental health and safety (EHS) office for specific guidance.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, labeled hazardous waste container.
Contaminated PPE (e.g., gloves, disposable lab coats)	Collect in a sealed bag or container and dispose of as hazardous waste.
Empty Containers	Triple rinse with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. The rinsed container can then be disposed of according to local regulations.

Emergency Procedures

Scenario	First Aid and Emergency Response
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the person to fresh air.[1] If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Ingestion	Do not induce vomiting. Rinse mouth with water. [7] Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE.[5] For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contact your EHS office.

Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **7-Hydroxybenzofuran-4-carbaldehyde**.

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